

Personal protective equipment for handling Docosahexaenoic acid-d5

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Compound of Interest

Compound Name: Docosahexaenoic acid-d5

Cat. No.: B10767427

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Essential Safety and Handling Guide for Docosahexaenoic Acid-d5

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Docosahexaenoic acid-d5** (DHA-d5) in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

Hazard Identification and Safety Precautions

Docosahexaenoic acid-d5 is a deuterated form of DHA, an omega-3 fatty acid. It is frequently supplied as a solution in ethanol. The primary hazards are associated with the solvent, which is typically a highly flammable liquid and vapor that can cause serious eye irritation[1].

GHS Hazard Classifications:

- Flammable liquids: Category 2 (H225: Highly flammable liquid and vapor)[1]
- Eye irritation: Category 2A (H319: Causes serious eye irritation)[1]

Signal Word: Danger[1]

Precautionary Statements:

- **Prevention:** Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge. Wash hands thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection[1].
- **Response:** If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. In case of fire: Use carbon dioxide, dry chemical, or foam for extinction[2].
- **Storage:** Store in a well-ventilated place. Keep cool[2].
- **Disposal:** Dispose of contents/container to an approved waste disposal plant[2].

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **Docosaheptaenoic acid-d5**:

Protection Type	Specification	Purpose
Eye Protection	Safety goggles with side-shields	To protect against splashes and vapors that can cause serious eye irritation[3].
Hand Protection	Protective gloves (e.g., nitrile rubber)	To prevent skin contact[3].
Skin and Body Protection	Impervious clothing (e.g., lab coat)	To protect against accidental spills and splashes[3].
Respiratory Protection	Use in a well-ventilated area or with appropriate exhaust ventilation (e.g., fume hood)	To avoid inhalation of vapors[3].

Quantitative Data Summary

The following table summarizes key quantitative data for **Docosahexaenoic acid-d5**.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₇ D ₅ O ₂	[4] [5]
Molecular Weight	333.5 g/mol	[4] [6]
Purity	≥98-99% deuterated forms (d ₁ -d ₅)	[4] [5]
Storage Temperature	-20°C or -80°C, protect from light	[3] [5]
Solubility in Ethanol	≥ 50 mg/mL	[7]
Solubility in DMSO	≥ 50 mg/mL	[7]
Solubility in DMF	≥ 50 mg/mL	[7]

Operational Plan: Step-by-Step Handling Procedures

4.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the product name and specifications on the label match the order.
- **Storage:** Immediately transfer the product to the recommended storage conditions. Store in a cool, well-ventilated, and flammable-rated location[\[3\]](#). Keep the container tightly sealed and protect from light and air[\[3\]](#)[\[5\]](#). Recommended storage temperatures are -20°C or -80°C[\[3\]](#) [\[5\]](#).

4.2. Preparation and Use

- **Work Area Preparation:** Conduct all work in a chemical fume hood to ensure adequate ventilation[\[3\]](#). Ensure an accessible safety shower and eye wash station are nearby[\[3\]](#).
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in Section 2.

- Handling:
 - Keep away from all sources of ignition, including heat, sparks, and open flames[1][8].
 - Use non-sparking tools and take precautionary measures against static discharge[1][2].
 - Avoid direct contact with skin and eyes, and prevent inhalation of vapors[3].
 - Avoid prolonged or repeated exposure[1][8].
- Post-Handling: After use, tightly seal the container and return it to the appropriate storage location. Wash hands and any exposed skin thoroughly with soap and water.

4.3. Accidental Release Measures

- Immediate Actions:
 - Evacuate personnel from the affected area.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.
- Containment and Cleanup:
 - Wear full personal protective equipment[3].
 - Absorb the spill with an inert, liquid-binding material such as sand, diatomite, or universal binders[1].
 - Collect the absorbed material into a suitable, labeled container for disposal.
 - Decontaminate the spill area and equipment by scrubbing with alcohol[3].
- Environmental Precautions: Prevent the spilled material from entering sewers or surface and ground water[1].

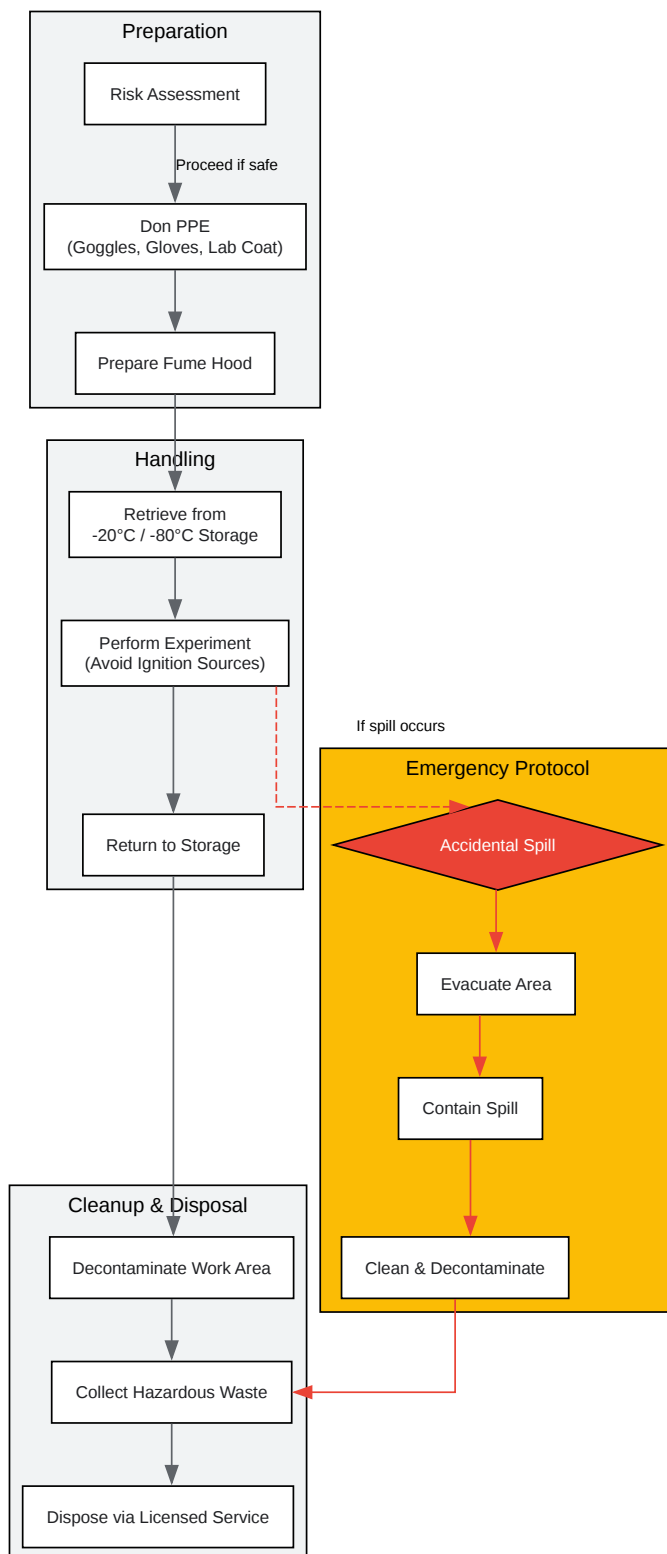
Disposal Plan

- **Waste Identification:** All materials contaminated with **Docosahexaenoic acid-d5**, including empty containers, absorbent materials from spills, and used disposable PPE, should be considered hazardous waste.
- **Waste Collection:**
 - Collect waste in clearly labeled, sealed containers.
 - Do not mix with other waste streams unless compatible.
- **Disposal Procedure:**
 - Disposal must be carried out in accordance with all applicable federal, state, and local environmental regulations^[1].
 - Do not dispose of the product in household garbage or allow it to reach the sewage system^[1].
 - Arrange for disposal through a licensed professional waste disposal service.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Docosahexaenoic acid-d5**, incorporating key safety checkpoints.

Docosahexaenoic Acid-d5 Handling Workflow

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Caption: Workflow for the safe handling of **Docosahexaenoic acid-d5** from preparation to disposal.

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